

Technical Support Center: Safe Handling of Butyl Chloroformate

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Compound of Interest

Compound Name: Butyl chloroformate

Cat. No.: B051088

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This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the safe handling of **butyl chloroformate** in a laboratory setting. The following information is presented in a question-and-answer format to directly address potential issues and concerns.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **butyl chloroformate**?

A1: **Butyl chloroformate** is a corrosive and flammable liquid that poses several significant hazards.^[1] Contact can cause severe burns to the skin and eyes, potentially leading to irreversible eye damage.^{[2][3][4]} Inhalation of its vapors can irritate the nose, throat, and lungs, which may lead to coughing, shortness of breath, and in severe cases, a life-threatening build-up of fluid in the lungs (pulmonary edema) that can be delayed in onset.^{[1][2][3][4]} It is also a flammable liquid and a fire hazard.^{[1][5]} Upon combustion, it can produce poisonous gases such as hydrogen chloride and phosgene.^{[1][2]}

Q2: What personal protective equipment (PPE) is mandatory when working with **butyl chloroformate**?

A2: When handling **butyl chloroformate**, a comprehensive PPE ensemble is required to ensure personal safety. This includes:

- Eye Protection: Tightly fitting safety goggles or a full-face shield.^{[6][7]}

- Hand Protection: Chemical-resistant gloves (e.g., butyl rubber, Viton™). Always inspect gloves for integrity before use.[8]
- Body Protection: A lab coat or chemical-resistant apron. For larger quantities or in situations with a higher risk of splashing, chemical-resistant coveralls are recommended.[9]
- Respiratory Protection: All work with **butyl chloroformate** should be conducted in a certified chemical fume hood to avoid inhalation of vapors.[6][10] In situations where a fume hood is not available or insufficient, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases is necessary.[1][11]

Q3: What are the proper storage conditions for **butyl chloroformate**?

A3: **Butyl chloroformate** should be stored in a tightly closed container in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames.[1][6] It is recommended to store it under an inert atmosphere, such as nitrogen, to prevent decomposition due to moisture.[10] The recommended storage temperature is typically between 2-8°C.[6] It should be stored separately from incompatible materials like strong oxidizing agents, bases, amines, and alcohols.[3][4][10]

Q4: What should I do in case of an accidental spill?

A4: In the event of a **butyl chloroformate** spill, immediately evacuate all non-essential personnel from the area and eliminate all ignition sources.[1] If the spill is small, it can be absorbed using an inert material like vermiculite, dry sand, or earth.[1] Do not use combustible materials for absorption. The absorbed material should then be placed in a sealed container for proper disposal. The spill area should be well-ventilated and washed after cleanup is complete. [1] For larger spills, or if you are not trained to handle them, evacuate the area and contact your institution's emergency response team.

Q5: How should I dispose of **butyl chloroformate** waste?

A5: **Butyl chloroformate** and any materials contaminated with it are considered hazardous waste and must be disposed of according to local, state, and federal regulations.[1] Contact your institution's environmental health and safety (EHS) office for specific guidance on hazardous waste disposal procedures. Do not pour **butyl chloroformate** down the drain.[6]

Troubleshooting Guides

Problem: My reaction with **butyl chloroformate** is sluggish or incomplete.

| Possible Cause | Troubleshooting Step |
|------------------------|---|
| Low Reagent Purity | Ensure the butyl chloroformate is of high purity and has not degraded. Degradation can occur with exposure to moisture. |
| Presence of Moisture | Use anhydrous solvents and ensure all glassware is thoroughly dried before use. Butyl chloroformate reacts with water. [1] |
| Inadequate Temperature | Some reactions may require specific temperature control. Consult the literature for the optimal temperature for your specific transformation. |
| Poor Mixing | Ensure adequate stirring to facilitate contact between reactants, especially in heterogeneous mixtures. |

Problem: I am observing unexpected byproducts in my reaction.

| Possible Cause | Troubleshooting Step |
|------------------------------------|---|
| Side Reactions | Butyl chloroformate can participate in various side reactions. For example, in the presence of amines, it can form carbamates, but can also lead to over-alkylation or other side products if not controlled. ^[9] Careful control of stoichiometry and reaction conditions is crucial. |
| Degradation of Butyl Chloroformate | If the reagent has been improperly stored, it may have partially decomposed, leading to the introduction of impurities that can cause side reactions. |
| Reaction with Solvent | Ensure the solvent is inert to butyl chloroformate. Protic solvents like alcohols will react. |

Quantitative Data Summary

The following table summarizes key quantitative data for **butyl chloroformate** for easy reference and comparison.

| Property | Value | Reference |
|-------------------|--|---------------------------------|
| Molecular Formula | C ₅ H ₉ ClO ₂ | ^[6] |
| Molecular Weight | 136.58 g/mol | ^[2] ^[6] |
| Boiling Point | 142 °C (287.6 °F) at 760 mmHg | ^[10] ^[12] |
| Melting Point | < -70 °C (-94 °F) | ^[10] ^[12] |
| Flash Point | 39 °C (102.2 °F) | ^[12] |
| Density | 1.0513 g/cm ³ at 20°C | ^[2] |
| Vapor Pressure | 7 mmHg at 20°C | ^[1] |

Experimental Protocols

Key Experiment: Synthesis of a Butyl Carbamate

This protocol provides a general methodology for the synthesis of a butyl carbamate from an amine using **butyl chloroformate**.

Materials:

- Primary or secondary amine
- **Butyl chloroformate**
- Anhydrous dichloromethane (DCM) or other suitable aprotic solvent
- Triethylamine (TEA) or other non-nucleophilic base
- Round-bottom flask
- Magnetic stirrer and stir bar
- Addition funnel
- Ice bath
- Nitrogen or argon gas supply

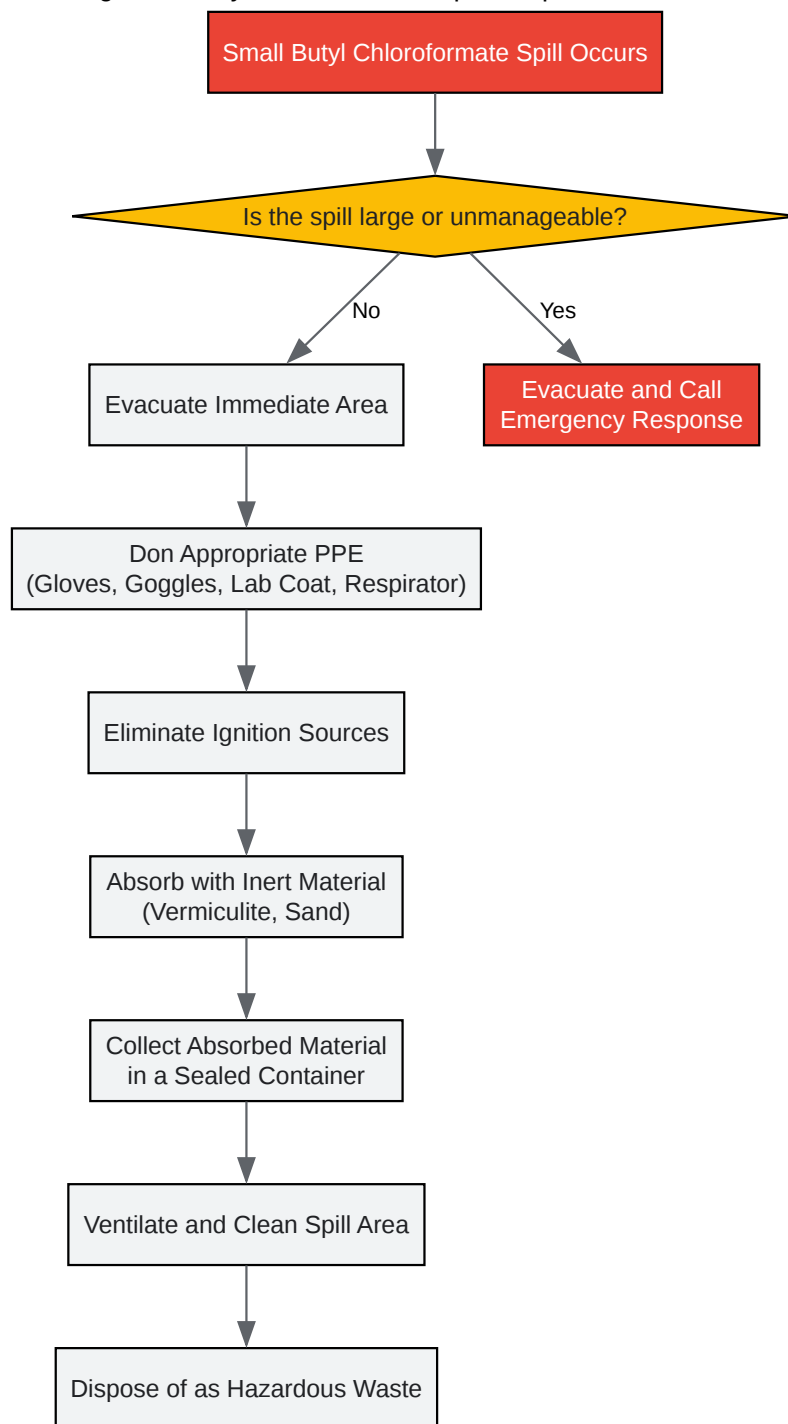
Procedure:

- Set up a dry round-bottom flask equipped with a magnetic stir bar and an addition funnel under an inert atmosphere (nitrogen or argon).
- Dissolve the amine and triethylamine (1.1 equivalents) in anhydrous DCM and cool the solution to 0°C in an ice bath.
- Slowly add a solution of **butyl chloroformate** (1.0 equivalent) in anhydrous DCM to the stirred amine solution via the addition funnel over a period of 30-60 minutes.

- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for an additional 2-4 hours, or until the reaction is complete as monitored by Thin Layer Chromatography (TLC).
- Quench the reaction by the slow addition of water.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with DCM.
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude butyl carbamate.
- Purify the crude product by column chromatography or recrystallization as needed.

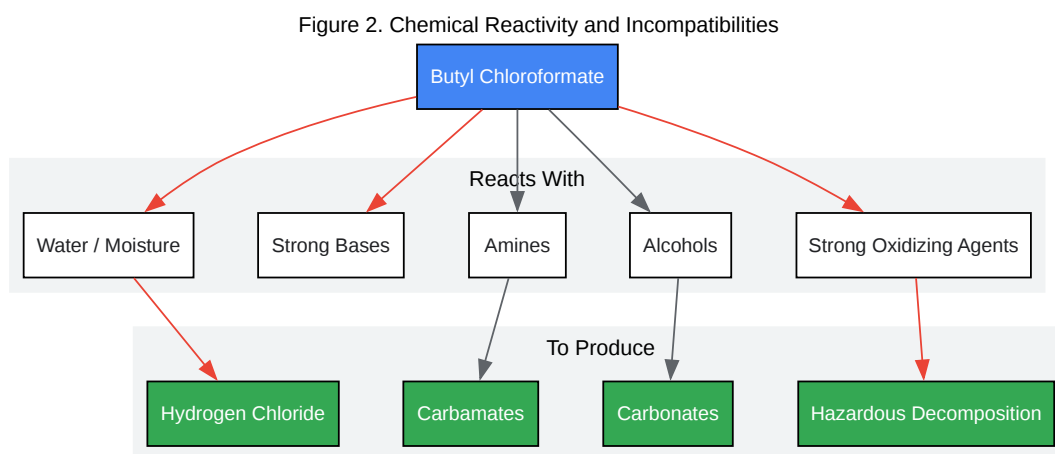
Visualizations

Figure 1. Butyl Chloroformate Spill Response Workflow



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Caption: Figure 1. Decision workflow for responding to a **butyl chloroformate** spill.



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Caption: Figure 2. Reactivity profile of **butyl chloroformate**.

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